

Persianone: A Technical Overview of a Novel Diterpenoid

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Compound of Interest

Compound Name: *Persianone*

Cat. No.: *B14753838*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Persianone is a complex diterpenoid natural product with the chemical formula $C_{40}H_{56}O_6$.^[1] First identified in *Pseudodictamnus aucheri*, a plant species found in the Iranian region, this molecule presents a unique and intricate chemical architecture.^[1] This technical guide serves to consolidate the currently available physicochemical data for **Persianone**, offering a foundational resource for researchers interested in its potential for further investigation and drug discovery. While comprehensive biological and mechanistic data remains limited in the public domain, this document provides a thorough summary of its known properties.

Chemical and Physical Properties

The fundamental physicochemical properties of **Persianone** have been primarily determined through computational methods. These calculated parameters offer initial insights into the molecule's behavior and potential for formulation and delivery. A summary of these properties is presented in the table below.

Property	Value	Source
Molecular Formula	C40H56O6	PubChem[1]
Molecular Weight	632.9 g/mol	PubChem[1]
IUPAC Name	(2S,4aS,8aS)-2- [[[(2R,3R,4R,4aS,8aS)-4-[2- (furan-3-yl)ethyl]-4-hydroxy- 3,4a,8,8-tetramethyl-1-oxo- 2,3,5,6,7,8a- hexahydronaphthalen-2- yl]oxy]-4-[2-(furan-3- yl)ethyl]-3,4a,8,8-tetramethyl- 5,6,7,8a-tetrahydro-2H- naphthalen-1-one	PubChem[1]
CAS Number	170894-20-9	GlpBio[2]
Topological Polar Surface Area	89.9 Å ²	PubChem[1]
XLogP3	8.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	7	PubChem[1]
Formal Charge	0	PubChem[1]
Solubility	Information on specific solvents is limited. General advice suggests selecting an appropriate solvent based on the product's solubility characteristics and, if necessary, warming to 37°C and using sonication to increase solubility.	GlpBio[2]

Storage

For optimal stability, Persianone should be stored at room temperature. Stock solutions should be stored in aliquots to prevent degradation from repeated freeze-thaw cycles. For long-term storage, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.

GlpBio[2]

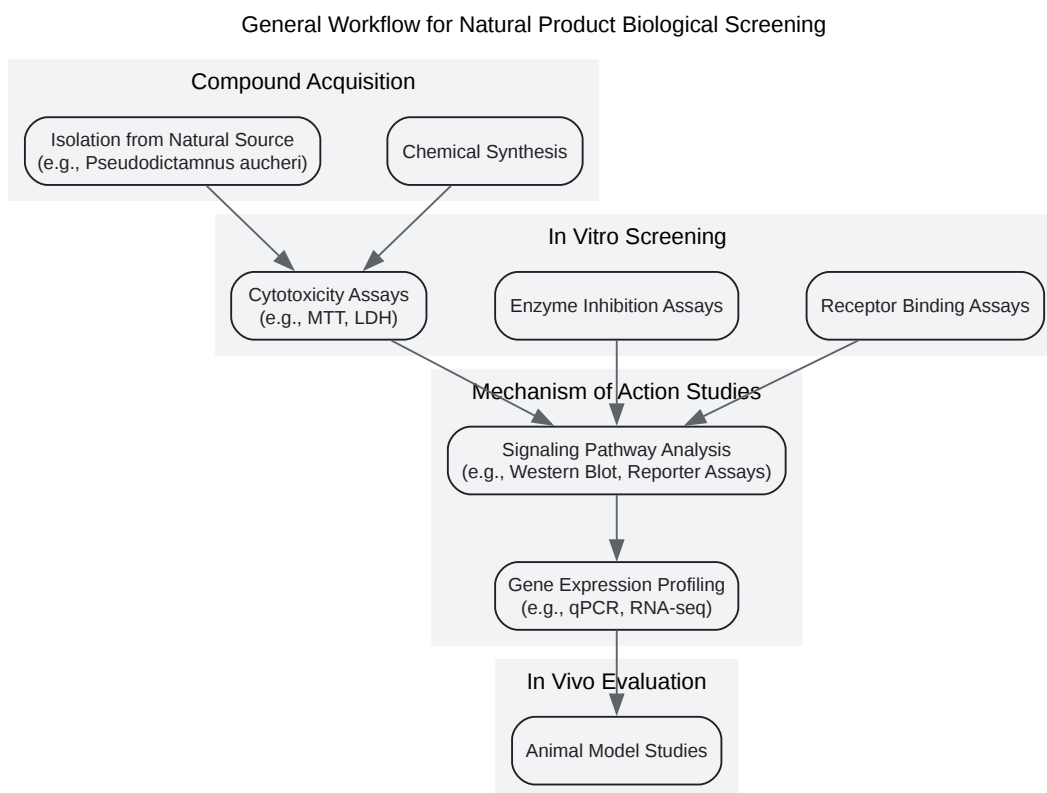
Experimental Protocols

Detailed experimental protocols for the isolation of **Persianone** from *Pseudodictamnus aucheri* or its total chemical synthesis are not currently available in peer-reviewed scientific literature. Further research is required to develop and publish standardized methodologies for obtaining this compound.

Biological Activity and Signaling Pathways

At present, there is a notable absence of published research detailing the biological activity of **Persianone**. Preliminary investigations into its potential anticancer, anti-inflammatory, or other therapeutic effects have not been reported. Consequently, the mechanism of action and any associated intracellular signaling pathways for **Persianone** remain unknown.

The following diagram illustrates a generic workflow for the screening of a novel natural product like **Persianone** for biological activity, a process that has yet to be documented for this specific compound.



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Caption: A generalized workflow for the discovery and validation of bioactive natural products.

Conclusion and Future Directions

Persianone remains a molecule of significant interest due to its complex chemical structure. The data presented in this guide, primarily derived from computational and supplier information, provides a starting point for future research. There is a clear and urgent need for

comprehensive studies to elucidate the biological activities and mechanisms of action of **Persianone**. The development of robust isolation and synthesis protocols will be critical to enabling these future investigations. As research progresses, a more complete understanding of **Persianone**'s potential as a therapeutic agent may emerge.

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